

CAS number and molecular weight of Solvent Green 3

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Compound of Interest

Compound Name: Solvent green 3

Cat. No.: B1669087

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A Technical Overview of Solvent Green 3

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Green 3, also known by its Colour Index name C.I. 61565, is a synthetic anthraquinone dye.^{[1][2]} It is recognized for its vibrant bluish-green hue and is primarily utilized in various industrial applications for coloration.^[3] This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **Solvent Green 3**. While this compound is extensively used in industrial settings, it is important to note that a review of scientific literature did not yield evidence of its application in biological research or drug development, and therefore, information on experimental protocols or biological signaling pathways is not available.

Physicochemical Properties

A summary of the key quantitative data for **Solvent Green 3** is presented below, offering a clear comparison of its fundamental characteristics.

Property	Value	References
CAS Number	128-80-3	[1] [4] [5] [6] [7]
Molecular Weight	418.49 g/mol	[1] [5] [8]
Molecular Formula	C ₂₈ H ₂₂ N ₂ O ₂	[1] [5] [6] [8]
Appearance	Bluish-green or blue-black powder	[1] [4] [9]
Melting Point	218-221 °C	[7] [10]
Heat Resistance	Up to 300 °C	[3] [8]
Light Fastness	7-8	[11]
Solubility	Insoluble in water; Soluble in organic solvents such as chloroform, benzene, xylene, and N,N-dimethylformamide.	[1] [2] [9]

Manufacturing Processes

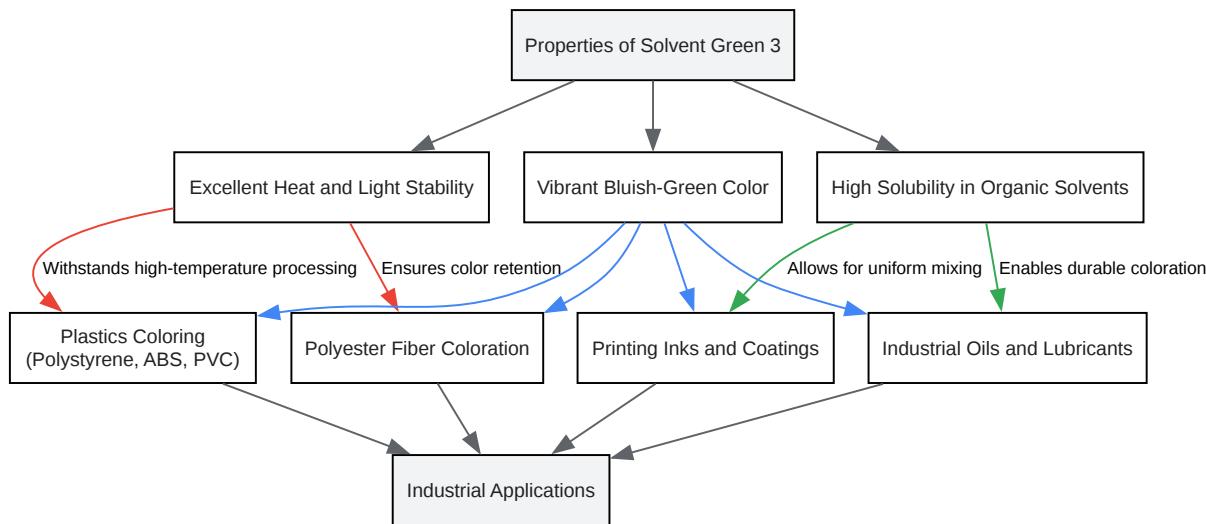
The synthesis of **Solvent Green 3** can be achieved through two primary manufacturing methods:

- Method 1: This process involves the condensation of Anthracene-1,4,9,10-tetraol or a mixture of 1,4-Dihydroxyanthracene-9,10-dione and Anthracene-1,4,9,10-tetraol with two moles of p-Toluidine in the presence of boric acid.[\[1\]](#)
- Method 2: An alternative synthesis route is the condensation of 1,4-Dichloroanthracene-9,10-dione with two moles of p-Toluidine.[\[1\]](#)

Another described method involves the reduction of 1,4-dihydroxyanthraquinone to its leuco form, followed by condensation with p-toluidine and subsequent oxidation to yield the final product.[\[10\]](#)

Applications and Properties Relationship

The inherent properties of **Solvent Green 3** directly inform its wide range of industrial applications. The following diagram illustrates the logical relationship between its characteristics and common uses.



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Properties driving applications of **Solvent Green 3**.

As depicted, its high solubility in organic solvents makes it an ideal colorant for inks, industrial oils, and waxes.^{[3][12]} Furthermore, its exceptional thermal and light stability allows for its use in high-temperature plastic processing for materials like polystyrene, ABS, and rigid PVC, as well as for the coloration of polyester fibers.^{[1][3][9]} The vibrant and lasting color enhances the visual appeal of the end products.^[3]

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